

3-Formylphenyl 2-furoate: Proper Disposal Procedures

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Compound of Interest

Compound Name: 3-Formylphenyl 2-furoate

CAS No.: 332411-91-3

Cat. No.: B402931

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Executive Safety Profile & Hazard Logic

As a Senior Application Scientist, I prioritize understanding the why behind a protocol. **3-Formylphenyl 2-furoate** (CAS: 55496-53-2) is a bifunctional intermediate containing a reactive aldehyde (formyl group) and a furoate ester.^{[1][2]} Its disposal is not merely about "throwing it away"; it is about neutralizing the specific reactivity risks associated with these moieties.

The Chemical Causality of Risk^[2]

- **Aldehyde Autoxidation:** The formyl group is highly susceptible to aerobic oxidation, converting to the corresponding benzoic acid derivative.^[3] This reaction is exothermic and can be catalyzed by trace metals or light.
- **Furan Ring Sensitivity:** While less volatile than furan itself, the furoate moiety retains aromatic character that can be sensitive to strong acids, leading to polymerization or ring-opening reactions that generate heat.
- **Ester Hydrolysis:** In the presence of strong bases or acids, the ester linkage will cleave, releasing 2-furoic acid and 3-hydroxybenzaldehyde.^[2] This changes the waste profile and

pH unexpectedly.

Pre-Disposal Characterization (Self-Validating System)[1][2]

Before moving the container, you must validate the state of the chemical.[4] This protocol acts as a "stop-gate" to prevent mixing incompatible waste streams.

Protocol: Visual & Chemical Integrity Check



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Step-by-Step Disposal Protocol

Phase 1: Segregation (The Critical Step)

NEVER dispose of this compound in the general trash or down the sink. It is toxic to aquatic life and a potential sensitizer.

- Stream A (Solid Waste): If the compound is a dry solid, segregate into "Hazardous Waste, Solid, N.O.S." (Not Otherwise Specified).
- Stream B (Solution): If dissolved, do not mix with oxidizing acids (Nitric, Chromic). The aldehyde group will react violently.

Phase 2: Packaging & Labeling

- Primary Container: Use a screw-top amber glass jar or high-density polyethylene (HDPE) container. Avoid metal containers due to potential acid formation.
- Labeling: Adhere to the Globally Harmonized System (GHS).
 - Signal Word: WARNING
 - Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (Respiratory irritation).[5][6]
 - Chemical Name: **3-Formylphenyl 2-furoate**.^[1]
 - Constituents: List any solvents if in solution (e.g., "in Dichloromethane").

Phase 3: Regulatory Classification (RCRA)

While **3-Formylphenyl 2-furoate** is not explicitly "P-listed" or "U-listed" by the EPA, it must be characterized by the generator (you) under RCRA (Resource Conservation and Recovery Act) guidelines.^{[1][2]}

- Characteristic Waste: If in a flammable solvent, it carries code D001.
- Toxic Waste: Due to the furan moiety, treat as toxic. If no specific code applies, use the default generator code for organic toxicity.

Disposal Decision Logic (Visualization)

The following diagram illustrates the decision-making process for segregating this specific compound to prevent cross-reactivity in the waste drum.



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Figure 1: Decision tree for waste stream segregation.[1] Note the specific check for ether solvents (common in furoate synthesis) to prevent peroxide accumulation.

Emergency Contingencies

Spill Management

If a spill occurs, the primary risk is irritation (dust/vapor) and environmental toxicity.

- PPE: Nitrile gloves, lab coat, and N95/P100 respirator (if solid dust is visible).
- Containment:
 - Solid: Do not dry sweep. Cover with a damp paper towel or oil-impregnated sweeping compound to suppress dust, then scoop into a waste jar.
 - Liquid: Absorb with vermiculite or sand. Do not use paper towels alone if the solvent is flammable.
- Decontamination: Clean the surface with a mild detergent and water. Do not use bleach (hypochlorite), as it acts as a strong oxidizer against the aldehyde group.

First Aid

- Eye Contact: Rinse immediately with water for 15 minutes. The aldehyde is a lachrymator/irritant.
- Skin Contact: Wash with soap and water.[7][8] Furoates can be lipophilic; ensure thorough washing.

References

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